

Unraveling the Crystal Structure of Rhenium(V) Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Rhenium(V) chloride*

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This technical guide provides a comprehensive analysis of the crystal structure of **Rhenium(V) chloride** (ReCl_5), tailored for researchers, scientists, and professionals in drug development. The document delves into the intricate structural details, experimental protocols for its characterization, and the logical workflow of its analysis.

Crystal Structure and Properties

Rhenium(V) chloride, a red-brown crystalline solid, is a significant compound in the field of inorganic chemistry, often utilized as a precursor in the synthesis of other rhenium complexes. [1][2][3] It is highly sensitive to moisture and air.[3] The solid-state structure of **Rhenium(V) chloride** is a dimer with the formula $\text{Re}_2\text{Cl}_{10}$. [3][4][5] This dimeric structure consists of two edge-sharing octahedra.[4] Each rhenium atom is octahedrally coordinated by six chlorine atoms. Two of these chlorine atoms act as bridging ligands between the two rhenium centers. [5]

The crystal system of **Rhenium(V) chloride** is monoclinic, with the space group $P2_1/c$. [5] The dimeric units are packed in a double-hexagonal closest packing of chlorine atoms, with the rhenium atoms occupying one-fifth of the octahedral holes.[4] The Re-Re distance within the dimer is approximately 3.74 Å.[5]

Quantitative Crystallographic Data

The crystallographic parameters and key bond distances for **Rhenium(V) chloride** are summarized in the tables below, based on the seminal work by Mucker, Smith, and Johnson (1968).[4]

Table 1: Crystallographic Data for **Rhenium(V) Chloride**[4][5]

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	9.24 Å
b	11.54 Å
c	12.03 Å
β	109.1°
Formula Units (Z)	8 (ReCl ₅ units)

Table 2: Selected Interatomic Distances in the Re₂Cl₁₀ Dimer[4]

Bond	Average Distance (Å)
Re-Cl (bridging)	2.465 ± 0.013
Re-Cl (non-bridging)	2.244 ± 0.012
Re-Re	3.74

Experimental Protocols

Synthesis and Crystal Growth of Rhenium(V) Chloride

Single crystals of **Rhenium(V) chloride** suitable for X-ray diffraction can be obtained through the following procedure:

- Synthesis: Rhenium metal is chlorinated at a temperature of 500 °C.[3][6] This direct combination reaction yields crude **Rhenium(V) chloride**.

- **Purification and Crystal Growth:** The crude product is purified by multiple sublimations under vacuum.[3][6] Slow sublimation in a sealed, evacuated quartz tube with a controlled temperature gradient allows for the growth of well-formed single crystals.

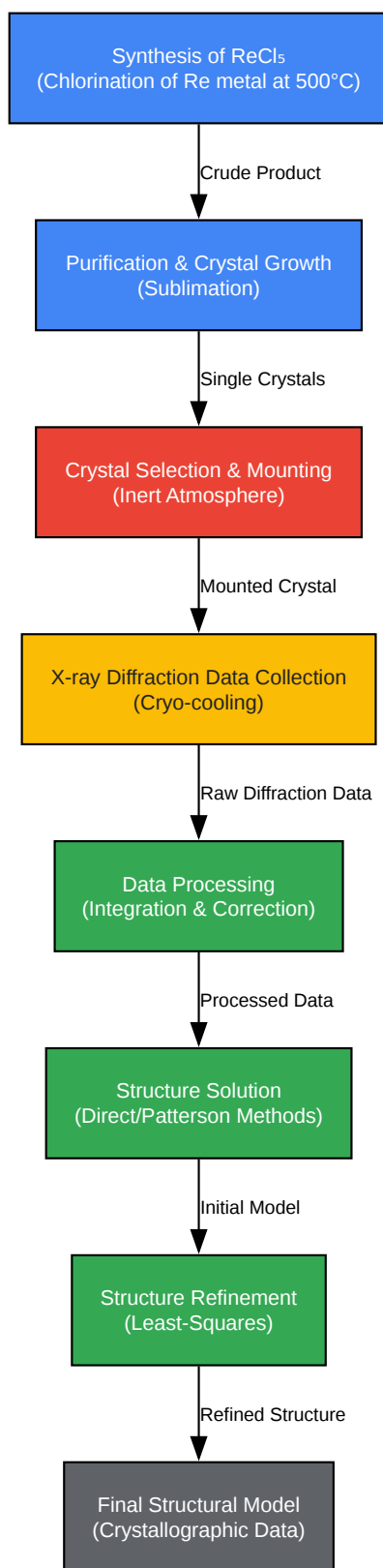
Single-Crystal X-ray Diffraction Analysis

Given the air and moisture sensitivity of **Rhenium(V) chloride**, all manipulations must be performed under an inert atmosphere (e.g., argon or nitrogen) in a glovebox or using Schlenk line techniques.

- **Crystal Mounting:** A suitable single crystal is selected under a microscope in an inert atmosphere. The crystal is coated with a perfluoropolyether oil to protect it from the atmosphere and mounted on a cryo-loop.
- **Data Collection:** The mounted crystal is transferred to a diffractometer equipped with a cryo-cooling system (e.g., a nitrogen stream at 100 K) to minimize thermal vibrations and decomposition. A monochromatic X-ray source (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$) is used. Diffraction data are collected as a series of frames while rotating the crystal.
- **Data Processing:** The raw diffraction images are processed to integrate the reflection intensities and apply corrections for Lorentz factor, polarization, and absorption.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to determine the initial positions of the rhenium atoms. Subsequent difference Fourier maps reveal the positions of the chlorine atoms. The structural model is then refined using full-matrix least-squares methods to minimize the difference between the observed and calculated structure factors.

Visualized Experimental Workflow

The logical flow of the experimental and computational steps involved in the crystal structure analysis of **Rhenium(V) chloride** is depicted in the following diagram.



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Workflow for **Rhenium(V) Chloride** Crystal Structure Analysis.

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References

- 1. The crystal structure of ReCl_5 | Semantic Scholar [semanticscholar.org]
- 2. Rhenium(V) chloride 13596-35-5 [sigmaaldrich.com]
- 3. Rhenium_pentachloride [chemeurope.com]
- 4. journals.iucr.org [journals.iucr.org]
- 5. Rhenium pentachloride - Wikipedia [en.wikipedia.org]
- 6. File:ReCl5structure.png - Wikimedia Commons [commons.wikimedia.org]
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